

Technical Guide: Biological Activities of Stigmastane-3,5,6-triol[1]

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Compound of Interest

Compound Name: Stigmastane-3,5,6-triol

Cat. No.: B1264606

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Executive Summary

Stigmastane-3,5,6-triol (also known as Sitostanetriol) is a specific oxysterol derived from the oxidation of β -sitosterol, a ubiquitous plant sterol. While often overshadowed by its parent compound, this tri-hydroxylated steroid exhibits a distinct biological profile characterized by potent cytotoxicity against specific cancer cell lines and anti-inflammatory activity.

This guide provides a technical deep-dive into the compound's properties, distinguishing it from its mammalian counterpart (cholestane-3,5,6-triol), and detailing its therapeutic potential. It serves as a roadmap for integrating **Stigmastane-3,5,6-triol** into drug discovery pipelines, particularly for oncology and anti-inflammatory therapeutics.

Chemical Profile & Structural Integrity

Compound Identity:

- IUPAC Name: Stigmastane-3 β ,5 α ,6 β -triol[1][2][3]
- Synonyms: Sitostanetriol, (24R)-24-Ethylcholestane-3 β ,5 α ,6 β -triol[4]

- Molecular Formula: $C_{29}H_{52}O_3$ [\[4\]](#)
- Molecular Weight: 448.73 g/mol
- Solubility: Soluble in chloroform, dichloromethane, DMSO; poorly soluble in water.

Critical Distinction (Expert Insight):

*Warning: Do not confuse **Stigmastane-3,5,6-triol** with Cholestane-3,5,6-triol.*

- *Cholestane-3,5,6-triol (C27): A mammalian oxysterol and specific biomarker for Niemann-Pick type C disease.*
 - **Stigmastane-3,5,6-triol (C29):** *A plant-derived metabolite (phytosterol oxide) with distinct ethyl substitution at C-24.[\[4\]](#) This structural difference alters its lipophilicity and binding affinity to cellular targets compared to the mammalian analog.*
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Natural Sources

The compound is typically isolated as a secondary metabolite or oxidation product from sterol-rich fractions of:

- Casearia membranacea (Stem bark)[\[1\]](#)
- Breynia fruticosa
- Actinidia species (Kiwi fruit roots/peel)[\[5\]](#)
- Musa paradisiaca (Banana - as an oxidation product of abundant sitosterol)

Pharmacological Spectrum[\[7\]](#)[\[8\]](#)[\[9\]](#)

Cytotoxicity & Anticancer Activity

Stigmastane-3,5,6-triol has demonstrated specific cytotoxicity against murine and human cancer cell lines. Unlike non-oxidized phytosterols which often act via membrane modulation, the triol moiety facilitates intracellular signaling disruption.

Key Findings:

- Leukemia (P-388): Demonstrated significant cytotoxicity in vitro.
- Colon Cancer (HT-29): Showed inhibitory effects on cell proliferation.
- Mechanism: As a phytosterol oxide (POP), it triggers apoptosis via the mitochondrial pathway. The hydroxyl groups at positions 3, 5, and 6 create a polarity profile that allows the molecule to disrupt the mitochondrial membrane potential (), leading to Cytochrome C release.

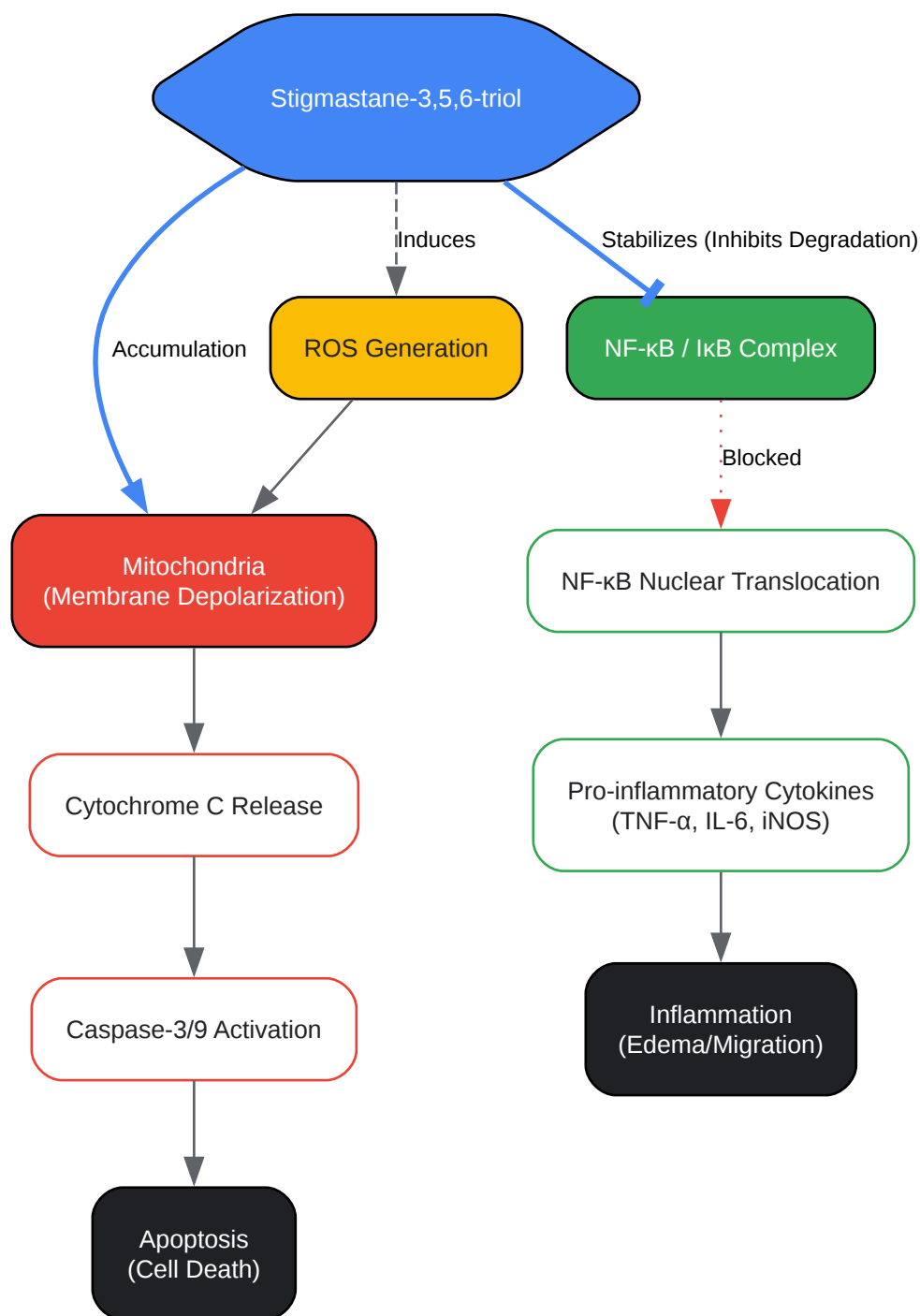
Anti-Inflammatory Activity

The compound exhibits efficacy in suppressing acute inflammation, specifically in TPA (12-O-tetradecanoylphorbol-13-acetate) induced models.

- Target: Inhibition of NF- κ B nuclear translocation and suppression of pro-inflammatory cytokines (TNF- α , IL-6).
- Potency: Comparable to standard corticosteroids in specific edema models, likely due to its structural similarity to glucocorticoids but with a distinct side-chain modulation.

Mechanistic Insights (Pathway Visualization)

The following diagram illustrates the proposed signaling pathway where **Stigmastane-3,5,6-triol** (Sitostanetriol) induces apoptosis in cancer cells while simultaneously inhibiting inflammatory signaling.



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Figure 1: Dual-action mechanism showing mitochondrial apoptosis induction (left) and NF-κB inhibition (right).

Experimental Protocols

Protocol A: Isolation from Plant Matrix (Casearia or Musa spp.)

Objective: Isolate high-purity **Stigmastane-3,5,6-triol** from crude ethanolic extracts.

- Extraction: Macerate dried plant material (stem/root) in 95% Ethanol (EtOH) for 72h. Filter and concentrate in vacuo.
- Partitioning: Suspend residue in water and partition sequentially with:
 - n-Hexane (removes non-polar lipids/waxes)
 - Chloroform (CHCl_3) (Target fraction)
 - Ethyl Acetate (EtOAc)[1][6][7]
- Fractionation (The Critical Step):
 - Subject the CHCl_3 fraction to Silica Gel Column Chromatography.
 - Elution Gradient: Start with CHCl_3 :MeOH (100:0) and gradually increase polarity to (90:10).
 - Detection: Monitor fractions via TLC. **Stigmastane-3,5,6-triol** typically elutes in mid-polarity fractions. Spray with 10% H_2SO_4 and heat; look for characteristic violet/brown steroidal spots.
- Purification: Re-crystallize active fractions using MeOH/Acetone to yield white needle-shaped crystals.

Protocol B: In Vitro Cytotoxicity Assay (P-388/HT-29)

Objective: Determine IC_{50} values.

- Cell Seeding: Seed P-388 (leukemia) or HT-29 (colon) cells at
cells/well in 96-well plates.
- Treatment:

- Dissolve **Stigmastane-3,5,6-triol** in DMSO (Stock: 10 mM).[1]
- Prepare serial dilutions (0.1, 1, 10, 50, 100 μ M) in culture medium.
- Control: Vehicle control (DMSO < 0.1%).
- Incubation: Incubate for 48-72 hours at 37°C, 5% CO₂.
- Readout: Add MTT reagent (5 mg/mL). Incubate 4h. Dissolve formazan in DMSO. Measure Absorbance at 570 nm.
- Calculation:
 - . Plot dose-response curve to derive IC50.

Summary of Bioactivity Data

Activity Type	Target / Cell Line	Outcome / Potency	Reference Source
Cytotoxicity	P-388 (Murine Leukemia)	Active (IC50 < 20 μ g/mL)	Casearia Study [1]
Cytotoxicity	HT-29 (Human Colon)	Inhibits Proliferation	Casearia Study [1]
Anti-Inflammatory	TPA-Induced Edema	Significant inhibition of swelling	Breynia Study [2]
Antiviral	General Viral Replication	Potential precursor for antiviral synthesis	ChemFaces/TargetMol [3]

Challenges & Future Directions

- Bioavailability: Like most phytosterols, the triol has poor aqueous solubility. Formulation into liposomes or nano-emulsions is recommended for in vivo efficacy studies.
- Synthesis vs. Isolation: Isolation yields are generally low (< 0.01%). Semi-synthesis via oxidation of commercially available β -sitosterol (using KMnO₄ or OsO₄) is a more viable route for scaling up for clinical trials.

- Stereochemistry: Strict control of the 3 β , 5 α , 6 β stereochemistry is vital. The 5 β -isomer (coprostane series) may exhibit different or null activities.

References

- Chang, K. C., et al. (2003). "A cytotoxic butenolide, two new dolabellane diterpenoids, a chroman and a benzoquinol derivative formosan Casearia membranacea." [1] *Planta Medica*, 69(7), 667-672.[1]
- Lin, W. Y., et al. (2009). "Anti-inflammatory principles from Breynia fruticosa." *Phytochemistry Letters*, 2(3), 101-104.
- ChemFaces/TargetMol Product Data. "**Stigmastane-3,5,6-triol** Biological Activity."
- Awad, A. B., & Fink, C. S. (2000). "Phytosterols as anticancer dietary components: evidence and mechanism of action." *The Journal of Nutrition*, 130(9), 2127-2130. (Mechanistic grounding for phytosterol oxides).

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Sources

- 1. Stigmastane-3,5,6-triol | CAS:20835-91-0 | Manufacturer ChemFaces [chemfaces.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. CAS 20835-91-0: Stigmastane-3 β ,5 α ,6 β -triol | CymitQuimica [cymitquimica.com]
- 5. html.rhhz.net [html.rhhz.net]
- 6. ijpsr.com [ijpsr.com]
- 7. researchgate.net [researchgate.net]
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